

How to prevent CCT365623 hydrochloride precipitation in media

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Compound of Interest

Compound Name: CCT365623 hydrochloride

Cat. No.: B606557

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Technical Support Center: CCT365623 Hydrochloride

Welcome to the technical support center for **CCT365623 hydrochloride**. This resource is designed to assist researchers, scientists, and drug development professionals in effectively utilizing this compound in their experiments. Below you will find troubleshooting guides and frequently asked questions (FAQs) to address common issues, particularly the prevention of precipitation in cell culture media.

Frequently Asked Questions (FAQs)

Q1: What is **CCT365623 hydrochloride** and what is its mechanism of action?

A1: **CCT365623 hydrochloride** is an orally active and potent inhibitor of lysyl oxidase (LOX) with an IC₅₀ of 0.89 μM.[1] LOX is an enzyme that remodels the tumor microenvironment by cross-linking the extracellular matrix.[2] CCT365623 disrupts the retention of Epidermal Growth Factor Receptor (EGFR) at the cell surface, which in turn suppresses EGFR and AKT phosphorylation driven by EGF.[3][4] This mechanism has been shown to delay the growth of primary and metastatic tumor cells.[2]

Q2: What is the recommended solvent for preparing **CCT365623 hydrochloride** stock solutions?

A2: Anhydrous dimethyl sulfoxide (DMSO) is the recommended solvent for preparing high-concentration stock solutions of **CCT365623 hydrochloride**.^[2] It has a high solubility in DMSO, reaching up to 250 mg/mL with the aid of ultrasonication.^[5]

Q3: My **CCT365623 hydrochloride** precipitated after I added it to my cell culture media. What could be the cause?

A3: Precipitation of **CCT365623 hydrochloride** in aqueous solutions like cell culture media is a common issue and can be caused by several factors:

- Poor aqueous solubility: The compound is significantly less soluble in aqueous media compared to DMSO.
- High final concentration: The concentration of **CCT365623 hydrochloride** in the media may have exceeded its solubility limit.
- High final DMSO concentration: While used to dissolve the compound, a high final concentration of DMSO in the media can be toxic to cells and can also contribute to precipitation of the compound as it interacts with aqueous components.
- Media components and pH: The pH of the cell culture media and its various components, such as proteins in fetal bovine serum (FBS), can interact with the compound and reduce its solubility.

Q4: How can I prevent **CCT365623 hydrochloride** from precipitating in my cell culture media?

A4: To prevent precipitation, it is crucial to follow a careful dilution protocol. Key recommendations include:

- Prepare a high-concentration stock solution in DMSO.
- Serially dilute the stock solution in your cell culture medium while vortexing or gently mixing.
- Ensure the final DMSO concentration in your culture media is kept low, ideally below 0.5%, and for some sensitive cell lines, below 0.1%.^[6]
- Visually inspect the medium for any signs of precipitation after adding the inhibitor.^[6]

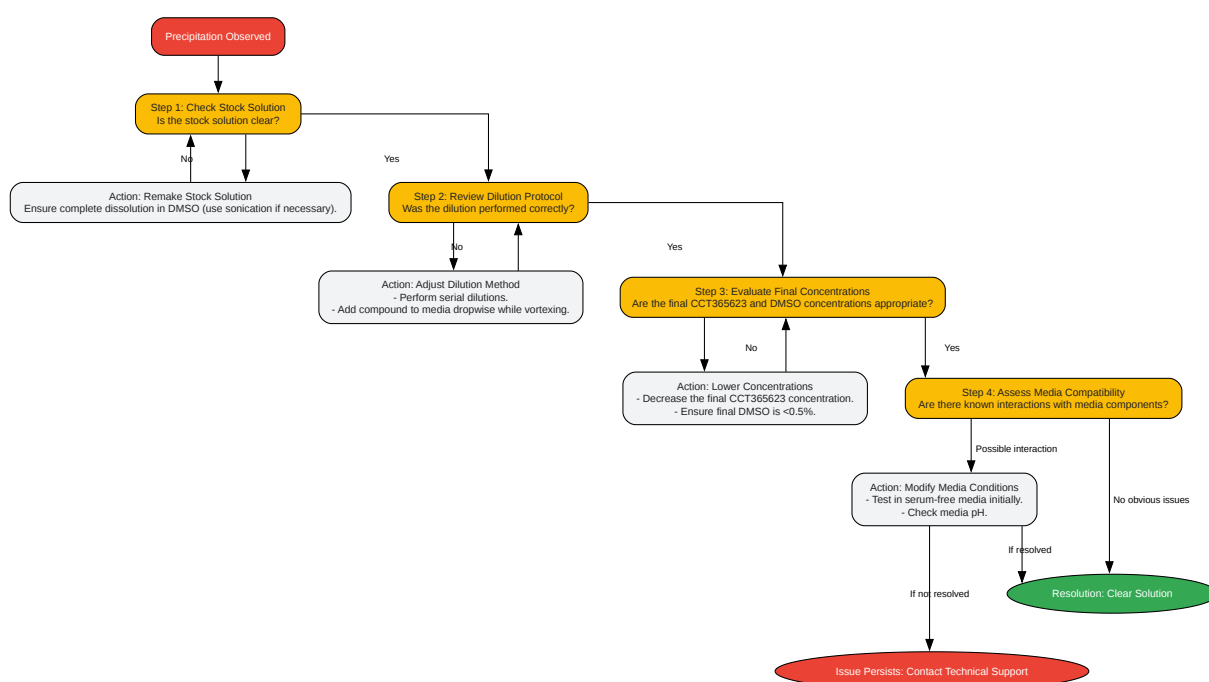
- For long-term experiments (e.g., >48 hours), consider replenishing the media with a fresh preparation of the inhibitor to maintain a consistent effective concentration.[\[6\]](#)

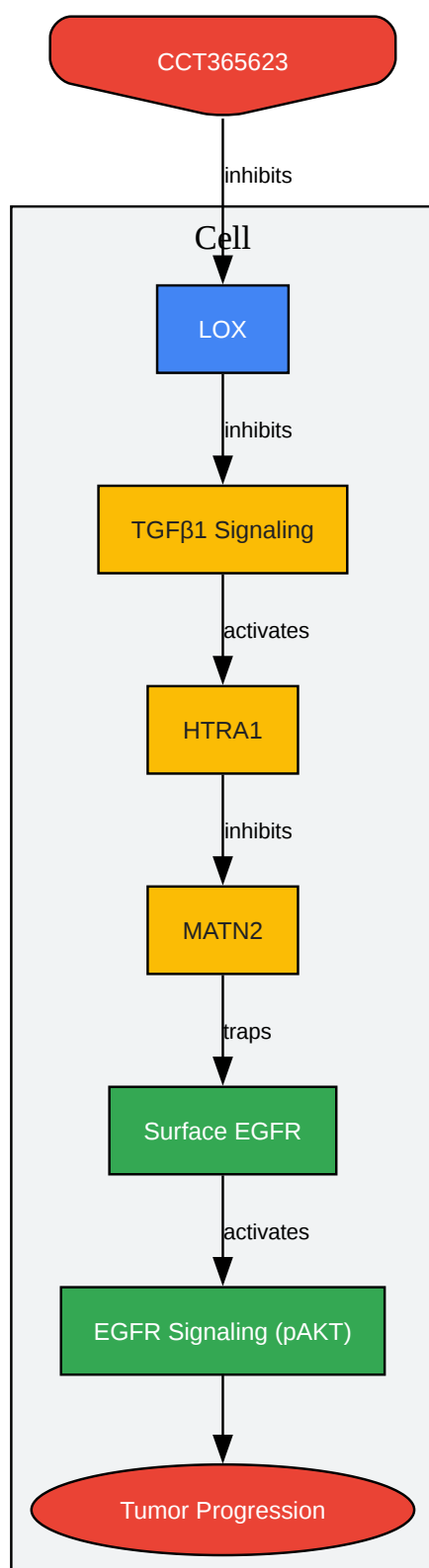
Troubleshooting Guide: CCT365623 Hydrochloride Precipitation

This guide provides a step-by-step approach to troubleshoot and prevent the precipitation of **CCT365623 hydrochloride** in your experiments.

Issue: Precipitate observed in cell culture media after adding **CCT365623 hydrochloride**.

Below is a troubleshooting workflow to address this issue:





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References

- 1. CCT365623 hydrochloride - Immunomart [immunomart.com]
- 2. medkoo.com [medkoo.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. CCT365623, an Orally Active LOX Inhibitor, Suppresses EGFR (pY1068) and AKT Phosphorylation | MedChemExpress [medchemexpress.eu]
- 5. CCT365623 hydrochloride - Immunomart [immunomart.com]
- 6. benchchem.com [benchchem.com]
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